

8 α -Hydroxy- α -gurjunene: A Review of an Obscure Sesquiterpenoid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8alpha-Hydroxy-alpha-gurjunene

Cat. No.: B589337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

8 α -Hydroxy- α -gurjunene is a sesquiterpenoid, a class of naturally occurring organic compounds composed of three isoprene units. While its chemical structure and basic properties are known, a comprehensive review of the scientific literature reveals a significant lack of in-depth research on this particular compound. This guide summarizes the currently available information and highlights the considerable gaps in our understanding of its history, synthesis, and biological activity.

Chemical and Physical Properties

The fundamental chemical properties of 8 α -hydroxy- α -gurjunene have been established and are primarily available through chemical supplier databases.

Property	Value	Source
CAS Number	70206-70-1	[1] [2]
Molecular Formula	C ₁₅ H ₂₄ O	[2]
Molecular Weight	220.4 g/mol	[2]
Purity	≥98% (as offered by suppliers)	[2]
Storage Temperature	-20°C	[2]

History and Discovery

The history of the discovery and first isolation of 8 α -hydroxy- α -gurjunene is not well-documented in readily accessible scientific literature. While the related compound, α -gurjunene, is a known constituent of various plants, the specific details surrounding the initial identification and characterization of its 8 α -hydroxy derivative remain obscure. Further investigation into older or more specialized phytochemical journals may be required to uncover this information.

Synthesis and Isolation

Detailed experimental protocols for the chemical synthesis of 8 α -hydroxy- α -gurjunene are not available in the current body of scientific literature. Similarly, while it is presumed to be a naturally occurring compound, specific, reproducible protocols for its isolation from plant or marine sources are not described in the searched databases. General methods for the isolation of sesquiterpenoids from natural sources typically involve extraction with organic solvents followed by various chromatographic techniques, but a protocol tailored to 8 α -hydroxy- α -gurjunene has not been published.

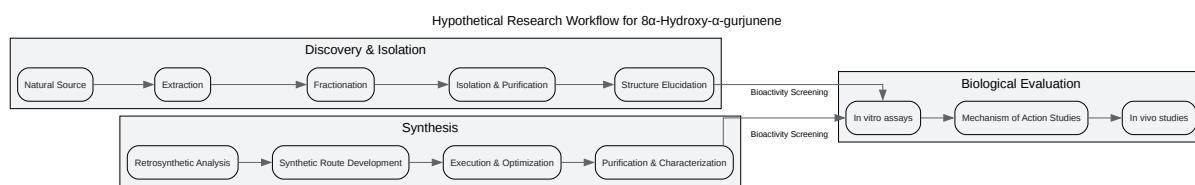
Biological Activity and Signaling Pathways

There is a significant lack of data regarding the biological activity of 8 α -hydroxy- α -gurjunene. One chemical supplier notes its intended use for studying "Signaling Inhibitors, Biological activities or Pharmacological activities," but provides no specific data or references to support this.[\[1\]](#) Extensive searches for studies investigating its effects on biological systems, including

any potential signaling pathways, have yielded no results. Therefore, no quantitative data on its biological effects or diagrams of associated signaling pathways can be provided at this time.

Experimental Workflows

Due to the absence of published research detailing the synthesis, isolation, or biological evaluation of 8 α -hydroxy- α -gurjunene, it is not possible to provide a diagram of a typical experimental workflow for studying this compound. A hypothetical workflow would likely follow standard natural product chemistry and pharmacology procedures, as outlined in the diagram below.



[Click to download full resolution via product page](#)

Caption: A generalized and hypothetical workflow for the research and development of a natural product like 8 α -hydroxy- α -gurjunene.

Conclusion

8 α -Hydroxy- α -gurjunene remains a largely uncharacterized natural product. While its basic chemical identity is established, there is a clear and substantial gap in the scientific literature concerning its history, synthesis, and, most critically, its biological activity. The information available is insufficient to provide a comprehensive technical guide as requested. This lack of data presents an opportunity for future research to explore the potential properties and applications of this obscure sesquiterpenoid. Further phytochemical investigations of plants

known to produce gurjunenes may lead to the re-isolation of this compound, paving the way for detailed biological and pharmacological studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 8alpha-Hydroxy-alpha-gurjunene | CAS:70206-70-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. usbio.net [usbio.net]
- To cite this document: BenchChem. [8 α -Hydroxy- α -gurjunene: A Review of an Obscure Sesquiterpenoid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b589337#8alpha-hydroxy-alpha-gurjunene-literature-review-and-history>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com